

# Epitalon storage and stability guidelines

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## Compound Focus: Epitalon

CAS No.: 64082-79-7

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## Material Storage & Handling Guidelines

Proper storage is critical for maintaining the integrity of **Epitalon** for research purposes. Stability data differs significantly between the lyophilized (powder) and reconstituted (solution) forms.

Table 1: Epitalon Storage and Stability Summary

Form	Physical Appearance	Recommended Storage	Shelf Life	Key Stability Factors
Lyophilized Powder	White, freeze-dried powder [1]	-20°C [2], in a dry, dark place, desiccated [3] [1]	Up to 3 years from receipt when stored at -20°C [2]	Moisture, light, temperature fluctuations
Reconstituted Solution	Clear, particle-free solution [4]	2°C to 8°C (refrigerated) [3] [4]	Up to 20 days [4]	Temperature, light, bacterial contamination

### Handling Notes:

- Lyophilized Powder:** For long-term storage, the powder should be kept **desiccated below -18°C** [1]. It is stable at room temperature for about 3 weeks, but refrigeration is recommended for any extended period [1].

- **Reconstituted Solution:** The solution must be stored in a **refrigerator at 2-8°C** and kept **away from light** to prevent degradation [3] [4]. It should not be frozen, as freeze-thaw cycles can damage the peptide's structure [4].

## Reconstitution Protocol

This protocol ensures aseptic preparation of **Epitalon** for research use, maximizing peptide stability and potency.

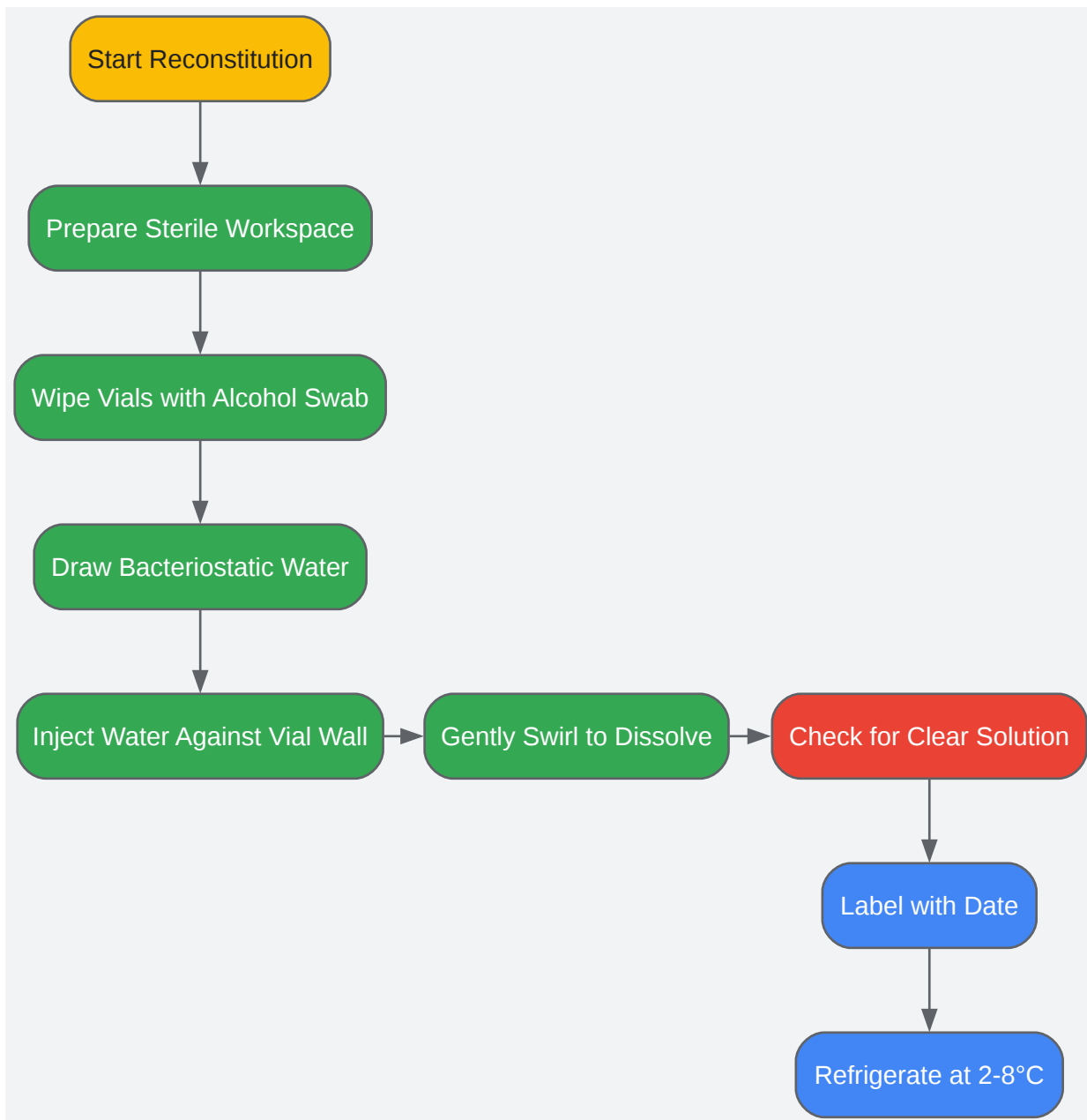
### Materials Required:

- Vial of lyophilized **Epitalon** peptide [4]
- Bacteriostatic Water (sterile) [4]
- Sterile syringes (appropriate for volume) [4]
- Alcohol swabs [4]

### Step-by-Step Procedure:

- **Workspace Preparation:** Clean the work surface with an antibacterial solution. Gather all materials within easy reach [4].
- **Aseptic Technique:** Thoroughly wipe the rubber stoppers of both the **Epitalon** vial and the bacteriostatic water vial with an alcohol swab [4].
- **Measure Solvent:** Draw the desired volume of sterile bacteriostatic water into a sterile syringe. The concentration depends on your research needs (e.g., 100 µg/mL is a recommended starting concentration) [1] [4].
- **Reconstitute:** Slowly inject the bacteriostatic water into the vial of **Epitalon** powder. Direct the stream of water against the inner glass wall to minimize agitation and prevent peptide damage [4].
- **Gentle Mixing: Do not shake the vial.** Gently swirl or rotate the vial between your fingers until the powder is fully dissolved and the solution is clear without any visible particles [4].
- **Storage:** Label the vial with the date of reconstitution and store it immediately in the refrigerator at 2-8°C [3] [4].

The following workflow summarizes the reconstitution and storage protocol:



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## Critical Stability & Handling Considerations

- **Carrier Protein for Long-Term Storage:** For extended storage of reconstituted **Epitalon**, adding a carrier protein like **0.1% Human Serum Albumin (HSA)** or **Bovine Serum Albumin (BSA)** is recommended to prevent adhesion to container walls and stabilize the peptide [1].
- **Avoid Freeze-Thaw Cycles:** Both lyophilized and reconstituted **Epitalon** are sensitive to repeated freezing and thawing. For the powder, this can introduce moisture; for the solution, it can cause

peptide aggregation and loss of activity [1] [4].

- **Sterility is Paramount:** The reconstituted solution has no preservative (unless bacteriostatic water is used) and is a fertile ground for microbial growth. Aseptic technique throughout the process is non-negotiable to maintain sample integrity [4].

## Experimental Administration in Research

For *in vivo* research, subcutaneous (SC) injection is the most commonly used and evidence-supported route of administration [3] [5]. Intramuscular (IM) injection is also documented [3].

**Table 2: Documented Research Dosing Ranges**

Administration Route	Typical Research Dosage	Frequency & Cycle Duration
Subcutaneous (SC) / Intramuscular (IM)	5 - 10 mg per day [3]	10 - 20 consecutive days, often repeated every 6-12 months [3]

## Physicochemical Properties

**Table 3: Epitalon Chemical Profile**

Property	Specification
Amino Acid Sequence	H-Ala-Glu-Asp-Gly-OH [1] [6]
Molecular Formula	C <sub>14</sub> H <sub>22</sub> N <sub>4</sub> O <sub>9</sub> [1] [2] [6]
Molecular Weight	390.35 g/mol [1] [2] [7]
CAS Number	307297-39-8 [2] [6]
Purity (by HPLC)	>97% [1]

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To cite this document: Smolecule. [Epitalon storage and stability guidelines]. Smolecule, [2026]. [Online PDF]. Available at: [<https://www.smolecule.com/products/b1927718#epitalon-storage-and-stability-guidelines>]

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